

A Comparative Guide to Inter-Laboratory Quantification of Codeine Phosphate Sesquihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Codeine phosphate sesquihydrate

Cat. No.: B1624039

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of various analytical methods for the quantification of **codeine phosphate sesquihydrate**, a widely used opioid analgesic. The information presented is collated from validated methodologies to assist laboratories in selecting the most appropriate technique for their specific needs, considering factors such as accuracy, precision, and the complexity of the sample matrix. While direct inter-laboratory comparison studies were not publicly available, this guide serves as a surrogate by presenting independently validated performance data for common analytical techniques.

Quantitative Data Summary

The following tables summarize the performance characteristics of High-Performance Liquid Chromatography (HPLC), Ultra-High-Performance Liquid Chromatography (UHPLC), and UV-Vis Spectrophotometry for the quantification of codeine phosphate.

Table 1: High-Performance Liquid Chromatography (HPLC) Methods

Parameter	Method 1	Method 2	Method 3
Mobile Phase	1% o-phosphoric acid in water:acetonitrile:met hanol (78:10:12), pH 3.0	Acetonitrile:Buffer solution (pH 2.5) (15:85)	Ethanol:0.4% ammonium acetate (840:160)
Column	Phenomenex C18	LiChrospher® RP-18	EC 150/4.6 nucleodur 100-5
Flow Rate	1 mL/min	1.0 ml/min	1.5 ml/min
Detection (UV)	254 nm	210 nm	254 nm
Retention Time	~3.47 min	Not Specified	~5.56 min
Linearity Range	Not Specified	6-60 µg/ml	Not Specified
Accuracy (% Recovery)	Not Specified	99.33-100.3%	Not Specified
Precision (RSD%)	Not Specified	Not Specified	< 1%
LOD	Not Specified	Not Specified	Not Specified
LOQ	Not Specified	Not Specified	Not Specified

Table 2: Ultra-High-Performance Liquid Chromatography (UHPLC) Method

Parameter	Method Details
Mobile Phase	Gradient of component A and acetonitrile
Column	Waters Acquity, BEH, C18, 2.1x100 mm, 1.7 µm
Flow Rate	0.3 mL/min
Detection (UV)	245 nm
Linearity	Validated as per ICH guidelines
Accuracy	Validated as per ICH guidelines
Precision	Validated as per ICH guidelines
LOD	Validated as per ICH guidelines
LOQ	Validated as per ICH guidelines

Table 3: UV-Vis Spectrophotometry Methods

Parameter	Method 1	Method 2
Solvent	0.1 M NaOH	0.5N H2SO4
λmax	284 nm	284 nm
Linearity Range	1.18 x 10 ⁻⁴ – 9.06 x 10 ⁻⁴ mol/L	25 - 175µg/ml
Regression Coefficient (r ²)	Not Specified	0.999
LOD	Not Specified	3.55µg/ml
LOQ	Not Specified	10.75µg/ml

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below.

High-Performance Liquid Chromatography (HPLC)

Method 1: Simultaneous Estimation with Chlorpheniramine Maleate This method is designed for the simultaneous estimation of codeine phosphate and chlorpheniramine maleate in liquid dosage forms.[1]

- System: Shimadzu HPLC system.
- Column: Phenomenex C18 (250 x 4.6 mm, 5 μ m).[1]
- Mobile Phase: A mixture of 1% ortho-phosphoric acid in water, acetonitrile, and methanol in a ratio of 78:10:12 (v/v/v), with the pH adjusted to 3.0.[1]
- Elution: Isocratic.[1]
- Flow Rate: 1 mL/min.[1]
- Injection Volume: 20 μ L.[1]
- Column Temperature: 23°C.[1]
- Detection: UV detector at 254 nm.[1]
- Validation: The method was validated for linearity, robustness, precision, accuracy, limit of detection (LOD), and limit of quantification (LOQ).[1]

Method 2: Simultaneous Estimation with Paracetamol This method is suitable for the determination of Paracetamol and Codeine phosphate in tablet formulations.[2]

- Column: LiChrospher® RP-18.[2]
- Mobile Phase: A mixture of Acetonitrile and a Buffer solution (pH=2.5) in a ratio of 15:85 (v/v).[2]
- Elution: Isocratic.[2]
- Flow Rate: 1.0 ml/min.[2]
- Detection: UV detector at 210 nm.[2]

- Validation: The method was validated for linearity, accuracy, precision, limit of detection, and limit of quantification.[2] The percentage recovery for Codeine phosphate was found to be in the range of 99.33-100.3%.[2]

Method 3: Simultaneous Estimation with Pseudoephedrine HCl and Triprolidine HCl This rapid HPLC method is designed for the simultaneous assay of pseudoephedrine HCl, codeine phosphate, and triprolidine HCl in syrup.[3]

- System: Shimadzu HPLC system.[3]
- Column: EC 150/4.6 nucleodur 100-5.[3]
- Mobile Phase: A mixture of ethanol and 0.4% ammonium acetate solution (840:160 v/v).[3]
- Elution: Isocratic.[3]
- Flow Rate: 1.5 ml/min.[3]
- Detection: UV detector at 254 nm.[3]
- Validation: The method was validated for linearity, accuracy, precision, and robustness, with a reported RSD of 0.446% for codeine phosphate, indicating high precision.[3]

Ultra-High-Performance Liquid Chromatography (UHPLC)

Method for Separation from Impurities This UHPLC method was developed for the separation and determination of codeine phosphate hemihydrate and its impurities in a bilayer tablet dosage form.[4][5]

- System: Waters Acquity UHPLC® TUV and PDA systems.[4][5]
- Column: Waters Acquity, BEH, C18, 2.1x100 mm, 1.7 µm particle size.[4][5]
- Mobile Phase: A gradient mixture of component A and acetonitrile.[4][5]
- Flow Rate: 0.3 mL/min.[4][5]

- Injection Volume: 5 μ L.[4][5]
- Column Temperature: 25°C.[4][5]
- Detection: TUV (Tunable UV Detector) and PDA (Photodiode Array Detector) at 245 nm.[4][5]
- Validation: The method was validated according to ICH guidelines for precision, accuracy, linearity, LOD, LOQ, and robustness.[4][5]

UV-Vis Spectrophotometry

Method 1: Quantification in Tablets A simple method for the detection of codeine as a single compound in tablets.[6]

- Sample Preparation: Tablets are ground, and the drug is dissolved in 0.1 M NaOH.[6]
- Measurement: The absorbance of the solution is measured at a wavelength of 284 nm.[6][7]
- Validation: An uncertainty estimation for this method has been studied, which is a crucial part of method validation.[8][9]

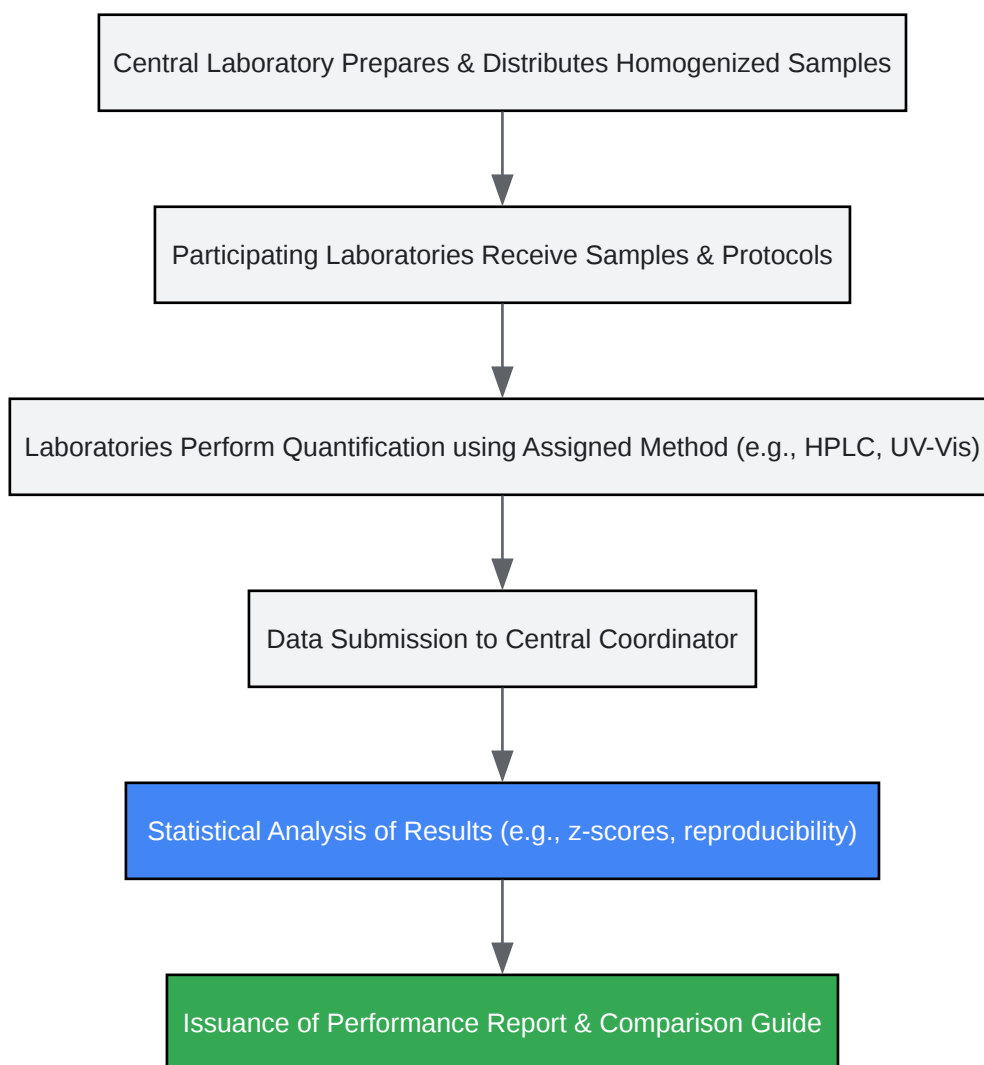
Method 2: Simultaneous Estimation with Chlorpheniramine Maleate A spectrophotometric method for the simultaneous estimation of Codeine Phosphate and Chlorpheniramine Maleate in syrup.[10]

- Methodology: This method involves solving simultaneous equations.[10]
- Solvent: 0.5N H₂SO₄.[10]
- Absorbance Maxima: Codeine phosphate has an absorbance maximum at 284nm.[10]
- Validation: The proposed method was validated for Linearity and Range, Accuracy, Precision, Limit of Detection, and Limit of Quantitation.[10] Beer's Law was obeyed in the concentration range of 25 - 175 μ g/ml for codeine phosphate.[10]

Visualizations

Experimental Workflow: Inter-Laboratory Comparison (Conceptual)

This diagram outlines a conceptual workflow for a formal inter-laboratory comparison study.

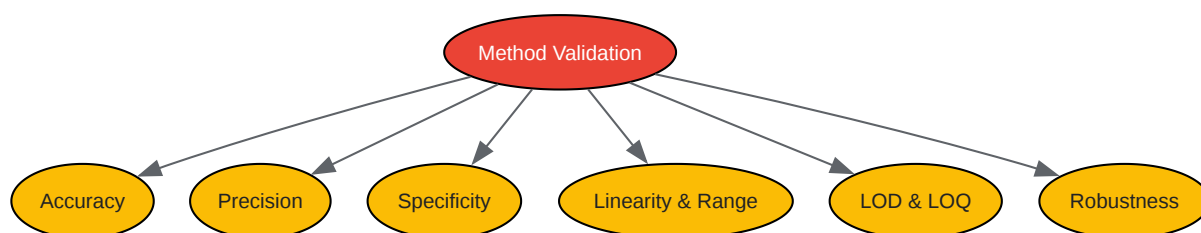


[Click to download full resolution via product page](#)

Caption: Conceptual workflow for an inter-laboratory comparison study.

Logical Relationships: Method Validation Parameters

This diagram illustrates the key parameters assessed during the validation of an analytical method.



[Click to download full resolution via product page](#)

Caption: Key parameters for analytical method validation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. academicmed.org [academicmed.org]
- 4. benthamdirect.com [benthamdirect.com]
- 5. eurekaselect.com [eurekaselect.com]
- 6. A Review of Analytical Methods for Codeine Determination - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. researchgate.net [researchgate.net]
- 9. Estimation of Uncertainty for Measuring Codeine Phosphate Tablets Formulation Using UV-Vis Spectrophotometry | Semantic Scholar [semanticscholar.org]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comparative Guide to Inter-Laboratory Quantification of Codeine Phosphate Sesquihydrate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1624039#inter-laboratory-comparison-of-codeine-phosphate-sesquihydrate-quantification-methods\]](https://www.benchchem.com/product/b1624039#inter-laboratory-comparison-of-codeine-phosphate-sesquihydrate-quantification-methods)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com